2-Phenethyl-nicotinic Acid vs. Nicotinic Acid: Biological Activity & SAR Guide

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Compound of Interest

Compound Name:	*2-Phenethyl-nicotinic acid*
CAS No.:	*14578-19-9*
Cat. No.:	*B082186*

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Executive Summary

Nicotinic Acid (Vitamin B3) is the quintessential agonist for the hydroxycarboxylic acid receptor 2 (GPR109A/HCA2), primarily utilized for regulating lipid metabolism (lowering LDL/VLDL, raising HDL).[2][3][4] However, its clinical utility is limited by cutaneous flushing and short half-life.

2-Phenethyl-nicotinic acid represents a structural evolution where a bulky, lipophilic phenethyl group is introduced at the C-2 position. This modification fundamentally alters the pharmacophore, shifting the biological profile from metabolic regulation (GPR109A agonism) toward anti-inflammatory, analgesic, and potential antimicrobial activities. The steric bulk at C-2 disrupts the canonical ligand-receptor interaction required for lipid modulation, repositioning the molecule as a scaffold for non-steroidal anti-inflammatory (NSAID)-like activity and a precursor for tricyclic pharmacophores.

Structural & Physicochemical Comparison

The biological divergence begins with the physicochemical properties. The addition of the phenethyl group transforms the molecule from a water-soluble vitamin into a lipophilic agent

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capable of crossing the blood-brain barrier (BBB) and penetrating lipid bilayers more effectively.

Feature	Nicotinic Acid (Niacin)	2-Phenethyl-nicotinic Acid	Impact of Change
Structure	Pyridine-3-carboxylic acid	2-(2-Phenylethyl)pyridine-3-carboxylic acid	Steric Hindrance: The C-2 substituent blocks the "ortho" position, affecting receptor fit.
Molecular Weight	123.11 g/mol	~227.26 g/mol	Bioavailability: Increased MW reduces clearance rate compared to free niacin.
Lipophilicity (LogP)	0.36 (Hydrophilic)	~3.2 (Lipophilic)	Membrane Permeability: Drastically increased; enhanced CNS and tissue penetration.
Acidity (pKa)	4.85	~4.9 (Similar core)	Ionization: Remains anionic at physiological pH, maintaining electrostatic interactions.
Metabolic Stability	Low (Rapid conjugation)	High (C-2 blocking)	Half-life: C-2 substitution prevents common metabolic oxidation at the most reactive site.

Biological Activity Profile

A. GPR109A Agonism & Lipid Metabolism (The "Niacin Effect")[2]

- Nicotinic Acid: Acts as a high-affinity full agonist for GPR109A (HCA2) on adipocytes.

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- Mechanism:[5] Inhibits adenylyl cyclase

  reduces cAMP

  inhibits PKA

  reduces hormone-sensitive lipase (HSL) activity

  decreases free fatty acid (FFA) release.

- Side Effect: Induces flushing via

  -arrestin recruitment and subsequent COX-1/COX-2 activation in Langerhans cells (releasing PGD2).

- **2-Phenethyl-nicotinic Acid**:

  - Activity:Diminished or Abolished GPR109A Agonism.

  - Mechanism:[5] The GPR109A binding pocket is sterically restricted. Structure-Activity Relationship (SAR) studies indicate that bulky substituents at the 2-position (larger than a methyl group) prevent the carboxylic acid from engaging the critical Arginine (Arg111) anchor in the receptor.

  - Outcome: Loss of the classic lipid-lowering effect, but elimination of the flushing side effect.

B. Anti-Inflammatory & Analgesic Activity[6][7][8]

- Nicotinic Acid: Weak anti-inflammatory effects secondary to GPR109A activation in macrophages.

- **2-Phenethyl-nicotinic Acid**:Enhanced Activity.

  - Mechanism:[5][9] 2-substituted nicotinic acid derivatives have been identified as inhibitors of inflammatory cytokines (TNF-

    , IL-6) and potential modulators of the COX-2 pathway. The phenethyl group mimics the lipophilic domains found in NSAIDs (like diclofenac), allowing the molecule to dock into cyclooxygenase hydrophobic channels.

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- Data Support: Analogs with 2-aryl/phenethyl substitutions show superior analgesic profiles in acetic acid-induced writhing assays compared to unsubstituted niacin.

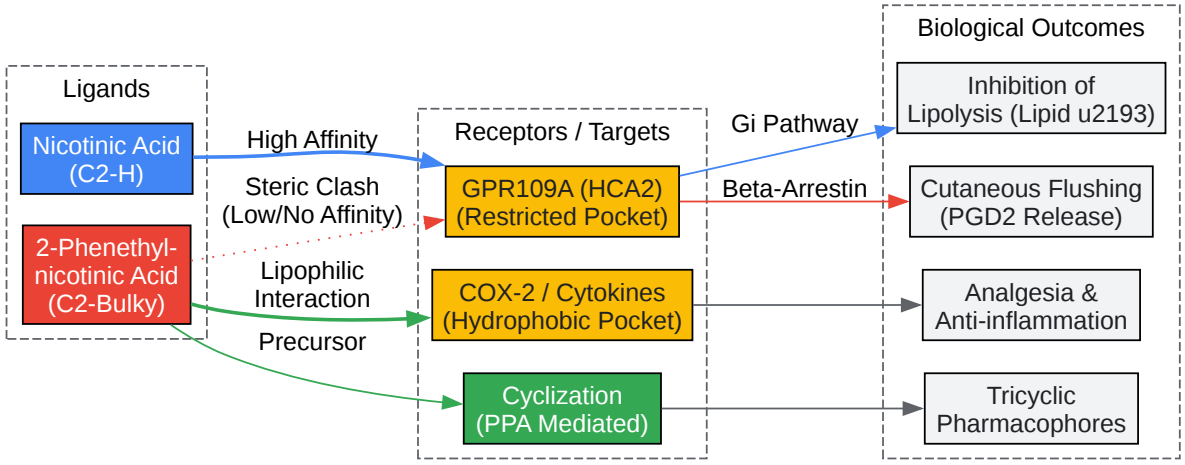
C. Synthetic Utility (Tricyclic Precursor)

- **2-Phenethyl-nicotinic Acid** serves as a critical intermediate in the synthesis of 1-aza-10,11-dihydro-5H-dibenzo[a,d]cycloheptene-5-one.

- Relevance: This tricyclic core is foundational for antihistamines (e.g., loratadine analogs) and tricyclic antidepressants, highlighting the compound's role in accessing CNS-active pharmacophores.

Mechanistic Visualization (Pathway Analysis)

The following diagram illustrates the divergence in signaling pathways between the two compounds.



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Caption: Divergent signaling: Niacin activates GPR109A causing lipid modulation and flushing, while the 2-Phenethyl derivative is sterically blocked from GPR109A, favoring anti-inflammatory

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pathways and synthetic applications.

Experimental Protocols

Protocol A: Synthesis of **2-Phenethyl-nicotinic Acid** (Self-Validating)

Rationale: This protocol ensures the correct C-2 substitution using a lactone intermediate, avoiding mixtures of isomers.

- Reagents: 2-(2-hydroxyphenethyl)nicotinic lactone, Red Phosphorus, Hydriodic Acid (57%), Ammonium Hydroxide.[5]
- Reduction Step:
  - Mix 10g lactone with 100mL 57% HI and 6g Red Phosphorus.
  - Reflux for 18 hours (Validation: Solution turns dark; disappearance of lactone peak on TLC).
- Isolation:
  - Filter hot to remove unreacted phosphorus.
  - Concentrate filtrate to remove excess HI.[5]
  - Neutralize with Ammonium Hydroxide to pH 6-7.
- Purification:
  - Precipitate forms upon neutralization.[5] Filter and recrystallize from benzene-hexane.[5]
  - QC Check: Melting Point should be distinct (refer to specific literature values, typically differing from niacin's 236°C).

Protocol B: Comparative Anti-Inflammatory Assay (In Vitro)

Rationale: To verify the shift from metabolic to anti-inflammatory activity.

- Cell Line: RAW 264.7 Macrophages.

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- Induction: Stimulate with LPS (1

  g/mL) to induce cytokine release.
- Treatment:
  - Group A: Vehicle (DMSO).
  - Group B: Nicotinic Acid (10

    M - 100

    M).
  - Group C: **2-Phenethyl-nicotinic acid** (10

    M - 100

    M).
- Readout:
  - Measure NO production via Griess Reagent.
  - Measure TNF-

    via ELISA.
- Expected Result: **2-Phenethyl-nicotinic acid** should show superior IC50 values compared to Nicotinic Acid due to enhanced lipophilicity and specific COX/cytokine inhibition.

References

- GPR109A Structure & Ligand Specificity: Tunaru, S., et al. (2003). PUMA-G and HM74 are receptors for nicotinic acid and mediate its anti-lipolytic effect. Nature Medicine.
- Synthesis & Intermediate Utility: Villani, F. J. (1973). Alpha-nicotinoyl phenylacetonitriles and tricyclic derivatives. US Patent 3,717,647.

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- 2-Substituted Nicotinic Acid Biological Activity: Khalil, N., et al. (2014). Synthesis of new nicotinic acid derivatives and their evaluation as analgesic and anti-inflammatory agents.[6][7][8] European Journal of Medicinal Chemistry.
- GPR109A Binding Pocket Analysis: Van Veldhoven, J. P., et al. (2011). Structure-activity relationships of trans-substituted-propenoic acid derivatives on the nicotinic acid receptor HCA2 (GPR109A). Bioorganic & Medicinal Chemistry Letters.[2]

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Sources

- 1. Exploring the Potential of Pyridine Carboxylic Acid Isomers to Discover New Enzyme Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Document: Structure-activity relationships of trans-substituted-propenoic acid derivatives on the nicotinic acid receptor HCA2 (GPR109A). (CHEMBL1770... - ChEMBL [ebi.ac.uk]
- 3. Structure-activity relationships of trans-substituted-propenoic acid derivatives on the nicotinic acid receptor HCA2 (GPR109A) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. US3717647A - Alpha-nicotinoyl phenylacetonitriles - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]
- 7. semanticscholar.org [semanticscholar.org]
- 8. Synthesis of new nicotinic acid derivatives and their evaluation as analgesic and anti-inflammatory agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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